

Proper Disposal of 3,4',5-Tribromosalicylanilide: A Safety and Operations Guide

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Compound of Interest

Compound Name: 3,4',5-Tribromosalicylanilide

Cat. No.: B1170431

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **3,4',5-Tribromosalicylanilide** (TBS), a compound used as a disinfectant and bacteriostatic agent.^[1]^[2] Adherence to these procedures is critical to ensure personnel safety and environmental protection, given the chemical's hazardous properties.

I. Chemical and Safety Data

Proper handling and disposal begin with a clear understanding of the substance's properties and associated hazards. **3,4',5-Tribromosalicylanilide** is classified as harmful if swallowed and presents as an irritant and an environmental hazard.^[1]^[3]^[4]

Property	Data	Reference
Chemical Name	3,4',5-Tribromosalicylanilide	[3]
Synonyms	Tribromsalan, Temasept IV, Trisanil	[1]
CAS Number	87-10-5	[3]
Molecular Formula	C ₁₃ H ₈ Br ₃ NO ₂	[3]
Molecular Weight	449.92 g/mol	[1]
GHS Hazard Statements	H302: Harmful if swallowed	[3][4]
Signal Word	Warning	[3]
Primary Hazards	Irritant, Environmental Hazard	[1]
Oral Toxicity (Rat)	LD50: 410 mg/kg	[3]

II. Standard Operating Procedure for Disposal

The primary and mandated method for the disposal of **3,4',5-Tribromosalicylanilide** is through a licensed and authorized waste management company.[3] Do not attempt to dispose of this chemical via standard laboratory drains or as regular solid waste.

Step 1: Personal Protective Equipment (PPE)

Before handling **3,4',5-Tribromosalicylanilide** for disposal, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical safety goggles.[3]
- Respiratory Protection: A dust respirator should be used, especially if dust or aerosols are generated.[3]
- Lab Coat: A standard laboratory coat to protect from skin contact.[3]

Step 2: Waste Segregation and Collection

- Solid Waste: Collect all surplus and non-recyclable solid **3,4',5-Tribromosalicylanilide** into a designated, airtight, and clearly labeled waste container.[\[3\]](#)
- Contaminated Materials: Any items that have come into contact with the chemical, such as weighing paper, gloves, and pipette tips, must be treated as hazardous waste and collected in the same designated container.[\[5\]](#)
- Avoid Incompatibilities: Do not mix **3,4',5-Tribromosalicylanilide** waste with other incompatible materials, such as strong oxidizing agents.[\[3\]](#)

Step 3: Container Labeling

The waste container must be accurately and securely labeled. The label should include:

- The full chemical name: "**3,4',5-Tribromosalicylanilide**".
- CAS Number: 87-10-5.
- Appropriate hazard warnings (e.g., "Harmful," "Irritant," "Environmental Hazard").
- Date of waste generation.

Step 4: Storage Pending Disposal

- Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous chemical waste.[\[3\]](#)
- The storage area should be secure and accessible only to authorized personnel.
- Ensure the container is kept away from incompatible materials.[\[3\]](#)

Step 5: Arranging for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal by a licensed hazardous waste management contractor.
- The most common professional disposal method for brominated aromatic compounds is controlled chemical incineration at a facility equipped with afterburners and scrubbers to

manage hazardous by-products.[3][6]

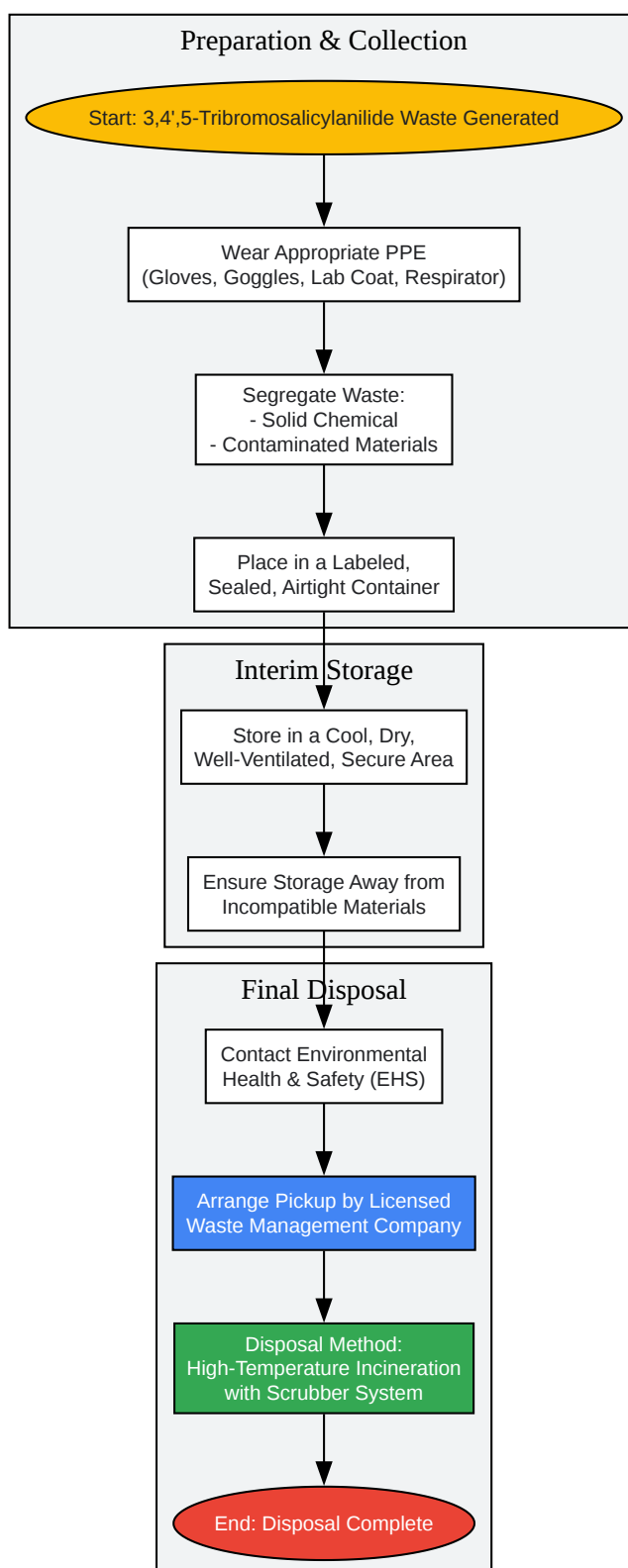
III. Emergency Procedures for Spills

In the event of a spill, immediate and appropriate action is required to mitigate exposure and environmental contamination.

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area.
- Ventilate: If safe to do so, increase ventilation in the area.
- Containment: Wearing appropriate PPE, prevent the spread of the powder. Sweep the dust to collect it into an airtight container, taking care not to disperse it.[3]
- Decontamination: Clean the spill area thoroughly. All cleaning materials must be disposed of as hazardous waste.
- First Aid:
 - Skin Contact: Immediately remove contaminated clothing and rinse the affected skin with plenty of water.[3]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[3]
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing.[3]
 - Ingestion: If swallowed, call a POISON CENTER or doctor. Rinse the mouth.[3]

IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3,4,5-Tribromosalicylanilide**.



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Caption: Decision workflow for the safe disposal of **3,4',5-Tribromosalicylanilide**.

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- To cite this document: BenchChem. [Proper Disposal of 3,4',5-Tribromosalicylanilide: A Safety and Operations Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170431#3-4-5-tribromosalicylanilide-proper-disposal-procedures]

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